

Personal protective equipment for handling 1-(4-bromophenyl)pyridin-2(1H)-one

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Compound of Interest

Compound Name: 1-(4-bromophenyl)pyridin-2(1H)-one

Cat. No.: B2370947

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Essential Safety and Handling Guide for 1-(4-bromophenyl)pyridin-2(1H)-one

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling, use, and disposal of **1-(4-bromophenyl)pyridin-2(1H)-one** (CAS No. 1845694-31-6). The following procedures are based on the known hazard classifications and general laboratory safety principles. A complete Safety Data Sheet (SDS) was not available at the time of writing; therefore, a conservative approach to personal protection and handling is recommended.

Hazard Identification and Classification

The primary known hazard associated with **1-(4-bromophenyl)pyridin-2(1H)-one** is that it is harmful if swallowed. It is assigned the GHS07 pictogram, which indicates potential for a range of health hazards.^{[1][2][3]}

| Hazard Classification | Code | Pictogram | Signal Word |
|------------------------------|------|--------------------------|-------------|
| Acute Toxicity (Oral) | H302 | GHS07 (Exclamation Mark) | Warning |
| Potential Hazards | - | - | - |
| Skin Irritation | - | GHS07 (Exclamation Mark) | Warning |
| Eye Irritation | - | GHS07 (Exclamation Mark) | Warning |
| Respiratory Tract Irritation | - | GHS07 (Exclamation Mark) | Warning |

Personal Protective Equipment (PPE)

A comprehensive suite of personal protective equipment is mandatory to minimize exposure when handling this compound.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

| Protection Type | Recommended Equipment | Rationale |
|-------------------------|---|---|
| Eye and Face Protection | Chemical safety goggles and a face shield. [6] | Protects against splashes and airborne particles of the solid compound. A face shield offers broader protection for the entire face. [6] |
| Hand Protection | Nitrile gloves. | Provides a barrier against skin contact. It is recommended to double-glove for added protection. Regularly inspect gloves for any signs of degradation or puncture. |
| Body Protection | A fully buttoned laboratory coat. | Protects skin and personal clothing from contamination. [8] |
| Respiratory Protection | A NIOSH-approved respirator with a particulate filter (e.g., N95) or use in a certified chemical fume hood. [7] [9] | Since this is a solid compound, there is a risk of inhaling airborne particles, especially when weighing or transferring the material. [10] |

Operational and Disposal Plans

Experimental Protocol: Safe Handling and Weighing

- Preparation: Before handling the compound, ensure that the designated workspace (preferably a chemical fume hood) is clean and uncluttered.[\[11\]](#) Assemble all necessary equipment, including a calibrated analytical balance, weighing paper or boat, spatula, and appropriate waste containers.
- Donning PPE: Put on all required personal protective equipment as outlined in the table above.
- Weighing:

- Perform all weighing operations within a chemical fume hood to contain any airborne particles.^[10]
- Use a spatula to carefully transfer the desired amount of **1-(4-bromophenyl)pyridin-2(1H)-one** from its storage container to a tared weighing boat.
- Avoid any sudden movements that could generate dust.
- Close the primary container tightly immediately after use.
- Transfer: Carefully transfer the weighed compound to the reaction vessel. If dissolving the compound, add the solvent to the vessel containing the solid.
- Post-Handling:
 - Clean the spatula and any other contaminated reusable equipment thoroughly.
 - Dispose of the weighing boat and any other contaminated disposable materials in the designated solid hazardous waste container.
 - Wipe down the work surface with an appropriate solvent and cleaning agent.
 - Properly remove and dispose of gloves.
 - Wash hands thoroughly with soap and water.

Storage Plan

- Store **1-(4-bromophenyl)pyridin-2(1H)-one** in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep it away from incompatible materials such as strong oxidizing agents.
- The storage area should be clearly labeled, and access should be restricted to authorized personnel.

Spill and Emergency Plan

- Minor Spills:

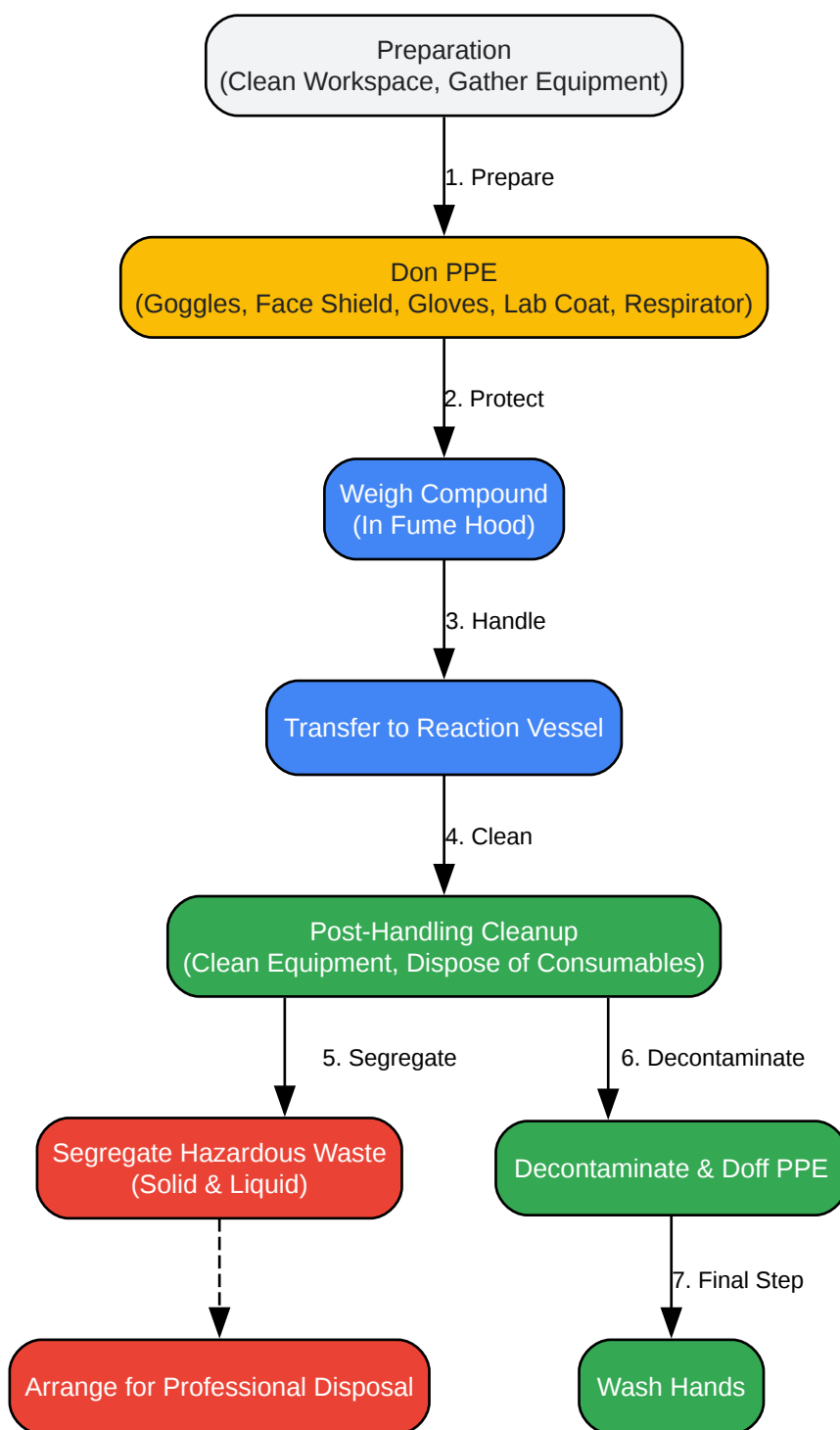
- Alert personnel in the immediate area.
- Wearing appropriate PPE, gently cover the spill with an absorbent material to avoid raising dust.
- Carefully sweep the absorbed material into a designated hazardous waste container.
- Clean the spill area with a suitable solvent and then with soap and water.
- Dispose of all cleanup materials as hazardous waste.
- Major Spills:
 - Evacuate the laboratory immediately and alert others.
 - Contact the institution's emergency response team.
 - Prevent entry to the affected area.
- First Aid:
 - If Swallowed: Rinse mouth. Call a poison control center or doctor immediately for treatment advice.
 - If on Skin: Remove contaminated clothing and rinse the affected area with plenty of water for at least 15 minutes.
 - If in Eyes: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
 - If Inhaled: Move the person to fresh air. If breathing is difficult, provide oxygen and seek medical attention.

Disposal Plan

All waste materials containing **1-(4-bromophenyl)pyridin-2(1H)-one** must be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.[\[12\]](#)
[\[13\]](#)[\[14\]](#)

- Solid Waste:
 - Collect any unused compound, contaminated disposable PPE (gloves, weighing boats, etc.), and spill cleanup materials in a clearly labeled, sealed, and compatible hazardous waste container.
- Liquid Waste:
 - Collect any solutions containing the compound in a labeled, sealed, and compatible hazardous waste container for liquid organic waste. As this is a brominated organic compound, it may require segregation from other waste streams.[\[15\]](#)
- Container Disposal:
 - Empty containers should be rinsed three times with a suitable solvent. The rinsate should be collected as hazardous liquid waste. The empty and rinsed container can then be disposed of according to institutional guidelines.
- Waste Pickup:
 - Arrange for a licensed hazardous waste disposal service to collect the waste containers.

Workflow for Safe Handling and Disposal



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Caption: Workflow for the safe handling and disposal of **1-(4-bromophenyl)pyridin-2(1H)-one**.

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